

In-depth Technical Guide to Trisodium Pentacyanoaminoferrate (CAS Number: 14099-05-9)

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Compound of Interest

Compound Name: *Trisodium pentacyanoaminoferrate*

Cat. No.: *B086921*

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Introduction

Trisodium pentacyanoaminoferrate, also known by synonyms such as Sodium pentacyanoammineferroate(II), is an inorganic coordination compound with the CAS number 14099-05-9. This complex consists of a central iron(II) ion coordinated to five cyanide ligands and one ammine ligand, with three sodium ions as counterions. It is typically available as a yellow-green crystalline solid that is soluble in water.^{[1][2]} This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis, and an analysis of its known applications and biological interactions.

Core Properties

Trisodium pentacyanoaminoferrate is a well-characterized coordination complex. Its properties are summarized in the tables below.

Chemical and Physical Properties

Property	Value	Reference(s)
CAS Number	14099-05-9	[1] [2] [3]
Molecular Formula	C ₅ H ₃ FeN ₆ Na ₃	[1] [2] [3]
Molecular Weight	271.93 g/mol	[1] [2] [3]
Appearance	Yellow-green crystalline solid	[1] [2]
Solubility	Soluble in water	[1]
Purity (typical)	≥95%	[1]
IUPAC Name	Trisodium;azane;iron(2+);pentacyanide	[2] [3]
InChI Key	OGMPDCMTFVOHSM-UHFFFAOYSA-N	[1] [2]

Spectroscopic Data

Spectroscopic Technique	Characteristic Peaks/Signals	Reference(s)
Infrared (IR) Spectroscopy	~2100 cm ⁻¹ (C≡N stretching vibration)	[2]
UV-Visible (UV-Vis) Spectroscopy	Used for quantitative analysis. Forms colored adducts with aromatic nitro compounds with λ _{max} in the range of 480–540 nm.	[1]

Synthesis of Trisodium Pentacyanoaminoferrate

The most common and established method for the synthesis of **Trisodium pentacyanoaminoferrate** involves the reduction of sodium nitroprusside (disodium pentacyanonitrosylferrate) with ammonia.[\[1\]](#) An alternative method involves the direct reaction of an iron(II) salt with sodium cyanide and ammonia.[\[4\]](#)

Experimental Protocol: Synthesis from Sodium Nitroprusside

This protocol is based on the well-established reduction of sodium nitroprusside.

Materials:

- Sodium nitroprusside ($\text{Na}_2[\text{Fe}(\text{CN})_5\text{NO}]\cdot 2\text{H}_2\text{O}$)
- Concentrated ammonia solution (e.g., 28-30%)
- Ethanol
- Deionized water
- Inert gas (Nitrogen or Argon)
- Ice bath

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Buchner funnel and filter paper
- Vacuum flask
- Schlenk line or similar inert atmosphere setup

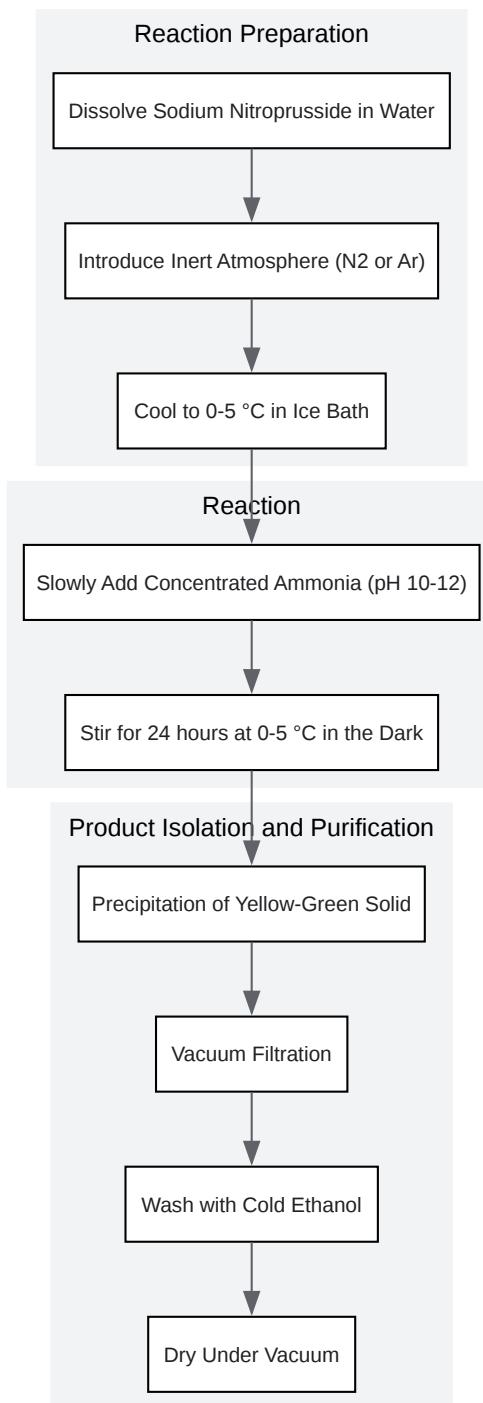
Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar, dissolve sodium nitroprusside in deionized water. The reaction should be conducted under an inert atmosphere of nitrogen or argon to prevent oxidation of the iron(II) center.[\[1\]](#)

- Cooling: Place the flask in an ice bath and cool the solution to 0-5 °C with continuous stirring.
[\[1\]](#)
- Addition of Ammonia: Slowly add an excess of concentrated ammonia solution to the cooled sodium nitroprusside solution using a dropping funnel. The pH of the reaction mixture should be maintained in the alkaline range of 10-12.[\[1\]](#)
- Reaction: Allow the reaction to proceed with continuous stirring at 0-5 °C for approximately 24 hours. The reaction should be carried out in the dark to prevent photodegradation of the reactants and product.[\[1\]](#)
- Precipitation and Isolation: The product, **Trisodium pentacyanoaminoferrate**, will precipitate out of the solution as a yellow-green solid. Isolate the precipitate by vacuum filtration using a Buchner funnel.
- Washing: Wash the collected solid with cold ethanol to remove unreacted ammonia and other impurities.[\[1\]](#)
- Drying: Dry the final product under vacuum.

Experimental Workflow: Synthesis from Sodium Nitroprusside

Synthesis of Trisodium Pentacyanoaminoferate

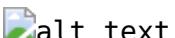
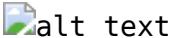
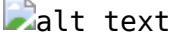
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Caption: Workflow for the synthesis of **Trisodium pentacyanoaminoferate**.

Safety and Handling

Trisodium pentacyanoaminoferate is classified as a toxic compound.[1][3]

GHS Hazard Information

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement(s)
Acute Toxicity (Oral)		Danger	H301: Toxic if swallowed
Acute Toxicity (Dermal)		Danger	H311: Toxic in contact with skin
Acute Toxicity (Inhalation)		Danger	H331: Toxic if inhaled

Data from PubChem.[3]

Precautionary Statements: Users should handle this compound with appropriate personal protective equipment, including gloves, lab coat, and eye protection, in a well-ventilated area or fume hood. Avoid ingestion, inhalation, and contact with skin.[3]

Applications and Biological Relevance

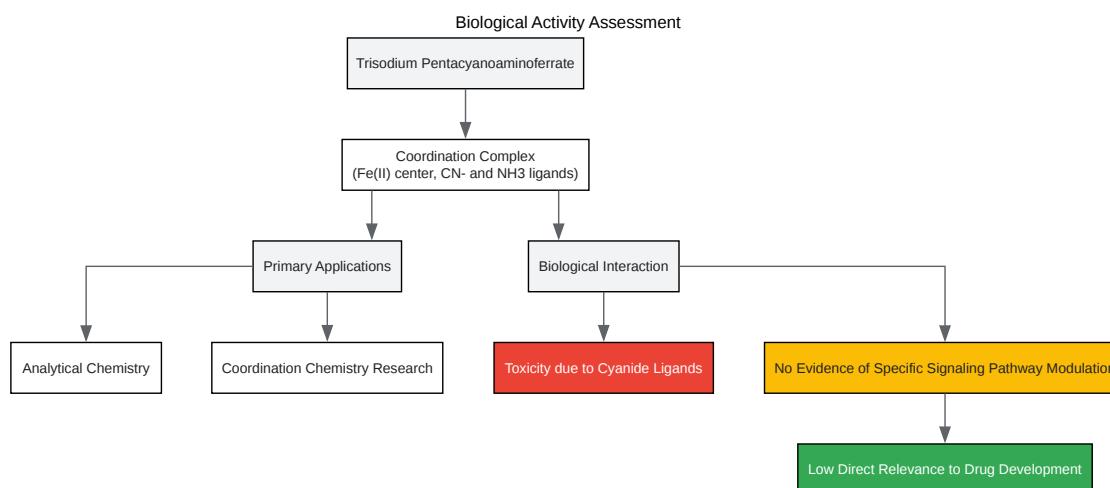
The primary applications of **Trisodium pentacyanoaminoferate** are in the field of analytical chemistry. It is utilized as a reagent for the spectrophotometric determination of various substances, including aromatic nitro compounds.[1] It also plays a role in fundamental coordination chemistry research.

Signaling Pathways and Drug Development

Currently, there is no scientific literature that directly implicates **Trisodium pentacyanoaminoferate** in the modulation of specific biological signaling pathways. Its chemical properties are not suggestive of a role as a signaling molecule or a modulator of common drug targets. The compound's toxicity is primarily attributed to the presence of cyanide ligands. The focus of research on this and similar pentacyanoferate complexes has

been on their coordination chemistry, reactivity, and analytical applications rather than their interaction with biological systems in a therapeutic context.^{[5][6]} Therefore, its direct relevance to drug development as a therapeutic agent is considered low.

Logical Relationship of Compound to Biological Activity



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Caption: Assessment of the biological relevance of **Trisodium pentacyanoaminoferate**.

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